

# Personal protective equipment for handling 4-(Bromomethyl)tetrahydropyran

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Bromomethyl)tetrahydropyran

Cat. No.: B1272162

[Get Quote](#)

## Essential Safety and Handling Guide for 4-(Bromomethyl)tetrahydropyran

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-(Bromomethyl)tetrahydropyran** (CAS No. 125552-89-8) to ensure the safety of laboratory personnel and compliance with regulations. Adherence to these protocols is essential to minimize risks associated with this corrosive and hazardous compound.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-(Bromomethyl)tetrahydropyran** is provided below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> BrO
Molecular Weight	179.05 g/mol <a href="#">[1]</a>
Appearance	Liquid
Boiling Point	205.4 ± 13.0 °C at 760 mmHg <a href="#">[2]</a>
Density	1.4 ± 0.1 g/cm <sup>3</sup> <a href="#">[2]</a>
Flash Point	80.8 ± 21.0 °C <a href="#">[2]</a>
Hazard Symbols	C (Corrosive) <a href="#">[2]</a>
Risk Phrases	R34 (Causes burns) <a href="#">[1]</a> <a href="#">[2]</a>
Hazard Statements	H314 (Causes severe skin burns and eye damage) <a href="#">[1]</a> <a href="#">[3]</a>

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to prevent exposure.

The following PPE must be worn at all times when handling **4-(Bromomethyl)tetrahydropyran**.

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[\[2\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
  - Gloves: Wear appropriate protective gloves to prevent skin exposure.[\[2\]](#) Given the corrosive nature of the compound, double-gloving is recommended. Chemotherapy-rated gloves (ASTM D6978) provide a high level of protection.[\[4\]](#)[\[5\]](#)
  - Gown/Coat: A polyethylene-coated, disposable gown should be worn over a standard lab coat to prevent liquid penetration.[\[4\]](#)[\[5\]](#)
- Respiratory Protection: All handling of **4-(Bromomethyl)tetrahydropyran** must be conducted in a certified chemical fume hood.[\[2\]](#)[\[6\]](#) If there is a risk of aerosol generation or if

working outside of a fume hood, a fit-tested N95 respirator or a powered air-purifying respirator (PAPR) is required.[4][7]

- Footwear: Closed-toe shoes are mandatory. Shoe covers should be worn and disposed of upon leaving the work area to prevent the spread of contamination.[7]

## Operational Plan for Safe Handling

A systematic workflow is critical to minimize the risk of exposure and accidents.

### 1. Preparation:

- Ensure the chemical fume hood is functioning correctly.
- Gather all necessary materials, including the chemical, reaction vessels, and spill cleanup supplies, and place them in the fume hood.
- Don all required PPE before handling the chemical.

### 2. Handling and Use:

- Conduct all manipulations of **4-(Bromomethyl)tetrahydropyran** inside a chemical fume hood.[2][6]
- Avoid direct contact with the substance.[8] Use appropriate tools for transfers.
- Keep the container tightly closed when not in use.[2][6][9]
- Avoid the formation of mists or vapors.[8]

### 3. Post-Handling:

- Decontaminate all surfaces and equipment after use.
- Remove and dispose of contaminated PPE in a designated hazardous waste container.[7]
- Wash hands thoroughly with soap and water after removing gloves.[6]

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][3]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][3]
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[2][3]
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2][3]
- Spill:
  - For small spills, contain the leak and absorb it with an inert material (e.g., sand, earth). Place the absorbent material in a sealed, labeled container for disposal.[10][11]
  - For large spills, evacuate the area and call emergency services.[11]

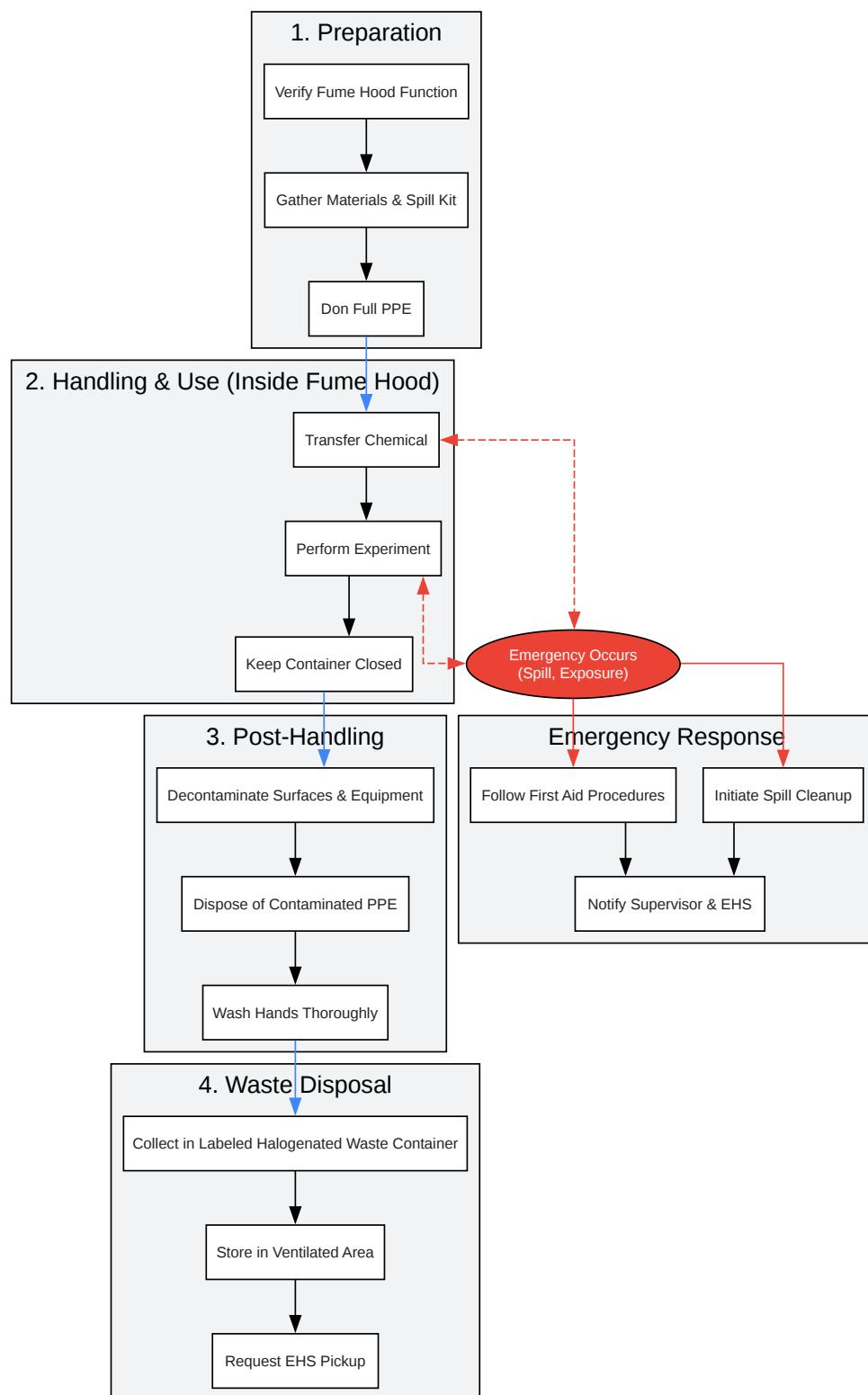
## Disposal Plan

**4-(Bromomethyl)tetrahydropyran** is a halogenated organic compound and must be disposed of as hazardous waste.

- Waste Collection:
  - Collect all waste containing **4-(Bromomethyl)tetrahydropyran** in a designated, properly labeled, and sealed container. The container should be labeled as "Halogenated Organic Waste".[11][12]
  - Do not mix halogenated waste with non-halogenated organic waste to avoid increased disposal costs.[10]
  - Do not mix with incompatible materials such as strong acids, strong bases, or strong oxidizing agents.[6]
- Container Management:
  - Keep waste containers closed except when adding waste.[10][11]

- Store waste containers in a cool, dry, well-ventilated area, away from sources of ignition.  
[\[8\]](#)[\[11\]](#)
- Disposal Request:
  - When the container is three-quarters full, request a waste pickup from your institution's Environmental Health and Safety (EHS) department.[\[10\]](#)

## Safe Handling Workflow for 4-(Bromomethyl)tetrahydropyran

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **4-(Bromomethyl)tetrahydropyran**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. capotchem.com [capotchem.com]
- 2. 4-(Bromomethyl)tetrahydropyran | CAS#:125552-89-8 | Chemsoc [chemsoc.com]
- 3. fishersci.fi [fishersci.fi]
- 4. workwearsolutions.net [workwearsolutions.net]
- 5. gerpac.eu [gerpac.eu]
- 6. fishersci.com [fishersci.com]
- 7. halyardhealth.com [halyardhealth.com]
- 8. cn.canbipharm.com [cn.canbipharm.com]
- 9. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 125552-89-8 Name: 4-(Bromomethyl)tetrahydro-2H-pyran4-(Bromomethyl)tetrahydro-pyran [xixisys.com]
- 10. campusoperations.temple.edu [campusoperations.temple.edu]
- 11. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 12. bucknell.edu [bucknell.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-(Bromomethyl)tetrahydropyran]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1272162#personal-protective-equipment-for-handling-4-bromomethyl-tetrahydropyran>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)